

Morfamquat: A Technical Guide to its Chemical Properties and Biological Activity

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Compound of Interest

Compound Name: Morfamquat

Cat. No.: B1218459

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Introduction

Morfamquat is a quaternary ammonium herbicide belonging to the bipyridylium class of compounds. Historically used for the control of broad-leaved weeds, its mode of action involves the disruption of photosynthesis, leading to rapid cell death. This technical guide provides an in-depth overview of **Morfamquat**'s chemical identifiers, its mechanism of action as a Photosystem I inhibitor, and detailed experimental protocols for its synthesis and toxicological evaluation. All quantitative data is summarized in structured tables, and key biological pathways and experimental workflows are visualized using Graphviz diagrams.

Chemical Identifiers

Morfamquat and its common salt, **Morfamquat** dichloride, are characterized by several key chemical identifiers. These are crucial for accurate identification and regulatory purposes.

Identifier	Morfamquat	Morfamquat Dichloride
CAS Number	7411-47-4[1][2]	4636-83-3[3][4][5]
IUPAC Name	1,1'-bis[2-(3,5-dimethylmorpholin-4-yl)-2-oxoethyl]-[4,4'-bipyridine]-1,1'-dium[1]	1,1'-bis[2-(3,5-dimethylmorpholin-4-yl)-2-oxoethyl]-[4,4'-bipyridine]-1,1'-dium dichloride[5][6]
Molecular Formula	C ₂₆ H ₃₆ N ₄ O ₄ ²⁺ [2][7]	C ₂₆ H ₃₆ Cl ₂ N ₄ O ₄ [3][4]
SMILES	CC1COCC(C)N1C(=O)C[n+] ₂ cc(cc2)-c3cc--INVALID-LINK--CC(=O)N4C(C)COCC4C[2][7]	Cl[C@H]1COCC(C)N1C(=O)C[n+] ₂ ccc(cc2)-c3cc--INVALID-LINK--CC(=O)N4C(C)COCC4C.[Cl-]
InChI	InChI=1S/C26H36N4O4/c1-19-15-33-16-20(2)29(19)25(31)13-27-9-5-23(6-10-27)24-7-11-28(12-8-24)14-26(32)30-21(3)17-34-18-22(30)4/h5-12,19-22H,13-18H2,1-4H3/q+2[1][2][7]	InChI=1S/C26H36N4O4.2ClH/c1-19-15-33-16-20(2)29(19)25(31)13-27-9-5-23(6-10-27)24-7-11-28(12-8-24)14-26(32)30-21(3)17-34-18-22(30)4;/h5-12,19-22H,13-18H2,1-4H3;2*1H/q+2;;/p-2[5]
InChIKey	UBAQQOLXBOKEHR-UHFFFAOYSA-N[1][2][7]	LVPGGWVHPIAEMC-UHFFFAOYSA-L[5][6]
PubChem CID	107851[2][8]	107850[3][4]

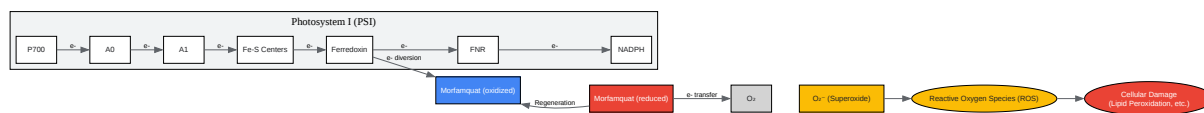
Mechanism of Action: Photosystem I Inhibition

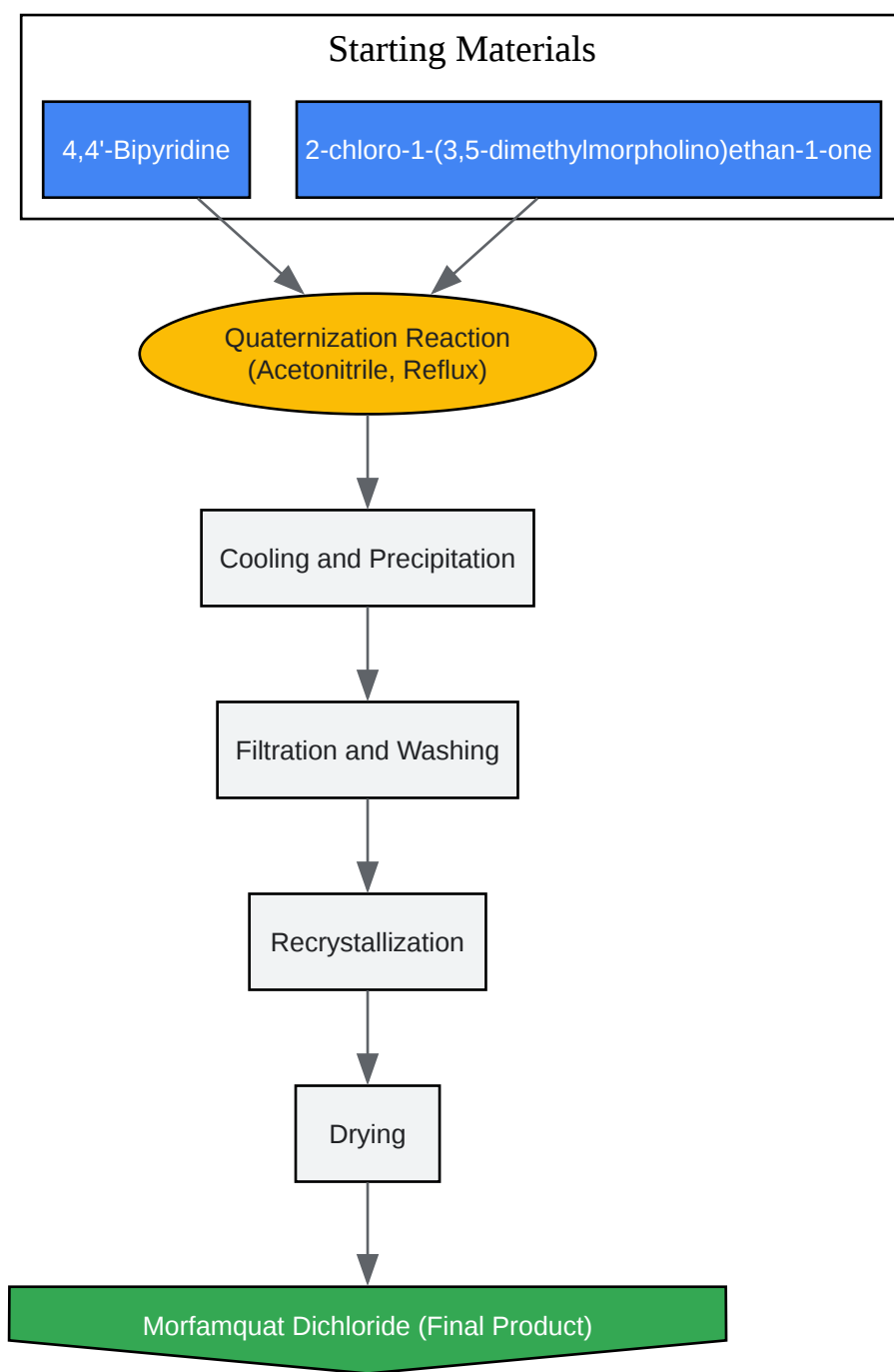
Morfamquat exerts its herbicidal effect by interfering with the electron transport chain in Photosystem I (PSI) of plants. This process ultimately leads to the generation of highly reactive oxygen species (ROS), which cause rapid cellular damage and plant death.

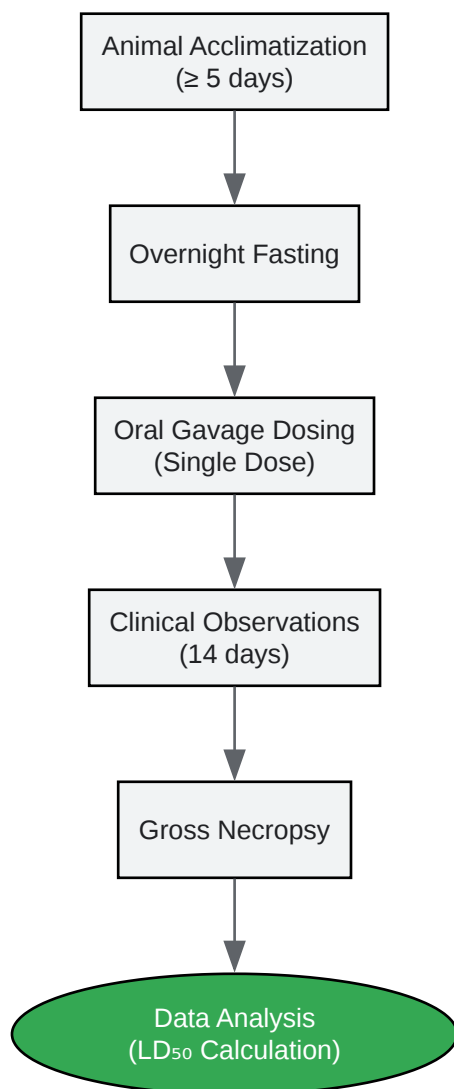
The key steps in the mechanism of action are:

- **Uptake and Translocation:** **Morfamquat** is absorbed by the foliage of the plant.

- **Electron Diversion:** Within the chloroplasts, the positively charged **Morfamquat** dication accepts electrons from the early electron acceptors of Photosystem I, likely ferredoxin.
- **ROS Generation:** The reduced **Morfamquat** radical then rapidly reacts with molecular oxygen to produce a superoxide radical (O_2^-). This process regenerates the **Morfamquat** dication, allowing it to continuously cycle and generate superoxide.
- **Oxidative Stress:** The accumulation of superoxide and other subsequently formed ROS, such as hydrogen peroxide (H_2O_2) and hydroxyl radicals ($\bullet OH$), overwhelms the plant's antioxidant defense systems.
- **Cellular Damage:** These ROS indiscriminately attack cellular components, leading to lipid peroxidation of cell membranes, protein denaturation, and DNA damage, ultimately resulting in loss of membrane integrity and cell death.







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References

- 1. oecd.org [oecd.org]
- 2. fda.gov [fda.gov]
- 3. ntp.niehs.nih.gov [ntp.niehs.nih.gov]

- 4. scribd.com [scribd.com]
- 5. Acute oral toxicity –acute class method | PPTX [slideshare.net]
- 6. Opportunities for reduction in acute toxicity testing via improved design - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. oecd.org [oecd.org]
- 8. dep.nj.gov [dep.nj.gov]
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